

Application Notes and Protocols: Methyl(pivaloyloxy)zinc in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: Methyl(pivaloyloxy)zinc

Cat. No.: B15328519

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **methyl(pivaloyloxy)zinc** as a stable and effective reagent in the synthesis of pharmaceutical intermediates. The focus is on its application in palladium-catalyzed Negishi cross-coupling reactions, a cornerstone of modern medicinal chemistry for the formation of carbon-carbon bonds.

Introduction

Methyl(pivaloyloxy)zinc is an organozinc reagent that offers significant advantages in the synthesis of complex organic molecules, particularly in the pharmaceutical industry. As a solid, moderately air- and moisture-stable reagent, it overcomes many of the handling challenges associated with traditional organozinc halides, which are often pyrophoric and unstable.^{[1][2]} Its primary application lies in the Negishi cross-coupling reaction, where it serves as a nucleophilic source of a methyl group for the formation of $C(sp^2)-C(sp^3)$ bonds with various aryl and heteroaryl halides.^{[3][4]} This transformation is critical for the synthesis and modification of a wide range of biologically active compounds.^[3]

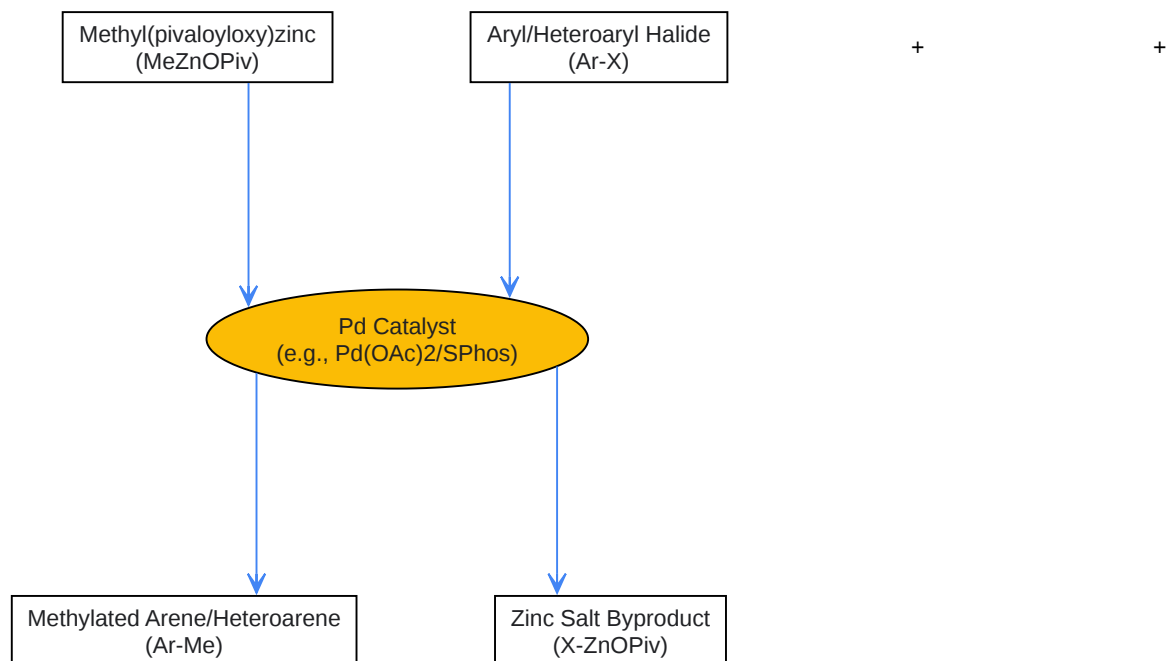
Core Advantages of Organozinc Pivalates

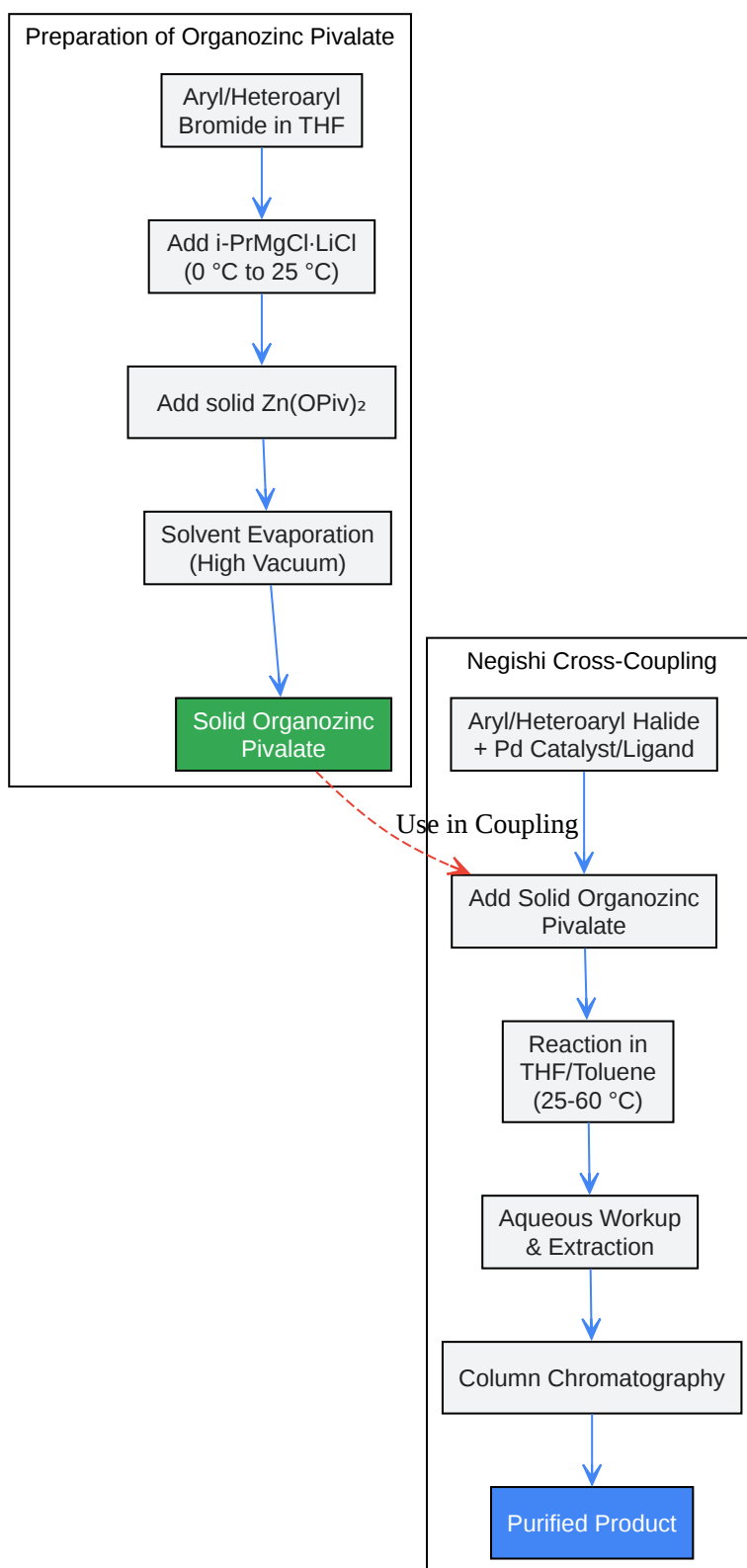
The use of organozinc pivalates, such as **methyl(pivaloyloxy)zinc**, presents several key benefits in a research and development setting:

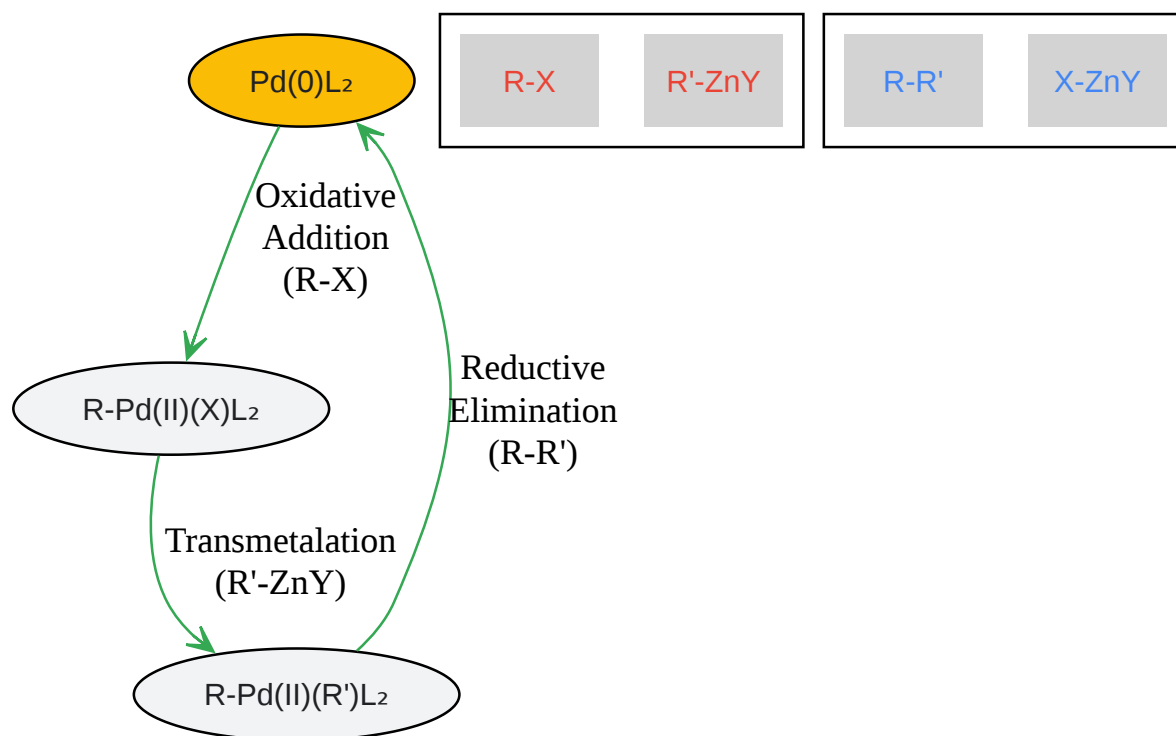
- **Enhanced Stability:** Unlike traditional organozinc halides, organozinc pivalates are often free-flowing solids that are stable under an inert atmosphere and can be handled in the air for brief periods with minimal degradation.[\[1\]](#)[\[2\]](#)
- **Ease of Handling:** Their solid nature simplifies storage, weighing, and dispensing, improving experimental reproducibility and safety.
- **Excellent Functional Group Tolerance:** Negishi couplings utilizing organozinc pivalates are compatible with a wide array of sensitive functional groups, including esters, ketones, and free N-H groups, which is crucial in the synthesis of complex pharmaceutical intermediates.[\[3\]](#)
- **High Reactivity and Reliability:** These reagents act as competent nucleophiles in cross-coupling reactions, often proceeding at room temperature with high yields.[\[3\]](#)

General Reaction Scheme: Negishi Cross-Coupling

The fundamental application of **methyl(pivaloyloxy)zinc** is the palladium-catalyzed Negishi cross-coupling with an aryl or heteroaryl halide (or triflate) to introduce a methyl group.







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